

Application Note: Comprehensive Characterization of Canagliflozin Hemihydrate Polymorphs

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *canagliflozin hemihydrate*

Cat. No.: *B8070388*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Canagliflozin is a selective sodium-glucose cotransporter 2 (SGLT2) inhibitor used in the treatment of type 2 diabetes mellitus. As with many active pharmaceutical ingredients (APIs), canagliflozin can exist in different solid-state forms, including various polymorphs and solvates. The specific polymorphic form of an API can significantly impact its physicochemical properties, such as solubility, dissolution rate, stability, and bioavailability. Therefore, thorough characterization of these forms is a critical aspect of drug development and quality control. The commercially available form of canagliflozin is a hemihydrate, which has been found to have favorable dissolution properties.^[1] However, it can convert to a monohydrate form, particularly under high humidity, which may alter its performance.^{[1][2]} This document provides detailed protocols for the characterization of **canagliflozin hemihydrate** polymorphs using a suite of analytical techniques.

Powder X-ray Diffraction (PXRD)

Principle: PXRD is a non-destructive technique used to analyze the crystalline structure of materials. Each crystalline solid has a unique X-ray diffraction pattern, which serves as a "fingerprint" for its identification. PXRD is the primary method for distinguishing between different polymorphs.

Experimental Protocol:

- Instrumentation: A powder X-ray diffractometer equipped with a copper (Cu) K α radiation source ($\lambda = 1.5418 \text{ \AA}$) is typically used.
- Sample Preparation: Gently grind a small amount (approximately 10-20 mg) of the **canagliflozin hemihydrate** sample to a fine powder using an agate mortar and pestle to ensure random orientation of the crystallites. Pack the powder into a sample holder, ensuring a flat and level surface.
- Data Acquisition:
 - Voltage and Current: Set the X-ray generator to an operating voltage of 40 kV and a current of 40 mA.[\[3\]](#)
 - Scan Range: Collect the diffraction pattern over a 2θ range of 2° to 40° .
 - Scan Speed/Step Size: Use a scan rate of 0.02° per second.[\[3\]](#)
 - Temperature: Conduct the analysis at ambient temperature.
- Data Analysis: Process the raw data to identify the angular positions (2θ) and intensities of the diffraction peaks. Compare the resulting pattern with known patterns of canagliflozin polymorphs for identification.

Data Presentation:

Table 1: Characteristic PXRD Peaks for **Canagliflozin Hemihydrate** Polymorphs

Polymorph Form	Characteristic 2θ Peaks (±0.2°)	Reference
Hemihydrate (CG-Hemi)	3.87, 7.96, 8.64, 9.66, 10.94, 15.48, 17.34, 18.74, 19.14, 20.30	[1]
Hemihydrate (Form R1)	6.7, 10.0, 12.0, 12.7, 13.2, 14.2, 14.9, 15.4, 16.1, 16.7, 18.1, 19.5, 20.8, 21.4, 22.2, 24.0, 24.4, 25.4, 26.2, 28.5	[4]
Monohydrate (CG-H ₂ O)	4.20, 8.40, 9.70, 12.62, 15.36, 16.84, 19.32, 23.08	[1]

Note: Different designations (e.g., CG-Hemi, Form R1) may be used in literature and patents for the same or similar polymorphic forms. Direct comparison of patterns is recommended.

Thermal Analysis: DSC and TGA

Principle:

- Differential Scanning Calorimetry (DSC): Measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to detect thermal events such as melting, crystallization, and solid-solid transitions.
- Thermogravimetric Analysis (TGA): Measures the change in mass of a sample as a function of temperature. It is used to quantify water/solvent content and assess thermal stability.

Experimental Protocol:

- Instrumentation: A calibrated DSC instrument and a TGA instrument.
- Sample Preparation: Accurately weigh 3-5 mg of the **canagliflozin hemihydrate** sample into an aluminum pan. For DSC, crimp a lid onto the pan. An open pan or a pan with a pinhole lid may be used for TGA to allow for the escape of volatiles.
- Data Acquisition (DSC):

- Temperature Range: Heat the sample from ambient temperature (e.g., 30°C) to a temperature above its melting point (e.g., 200°C).
- Heating Rate: A typical heating rate is 10°C/min.[3]
- Atmosphere: Purge with an inert gas, such as nitrogen, at a flow rate of 40-50 mL/min.[3]
- Data Acquisition (TGA):
 - Temperature Range: Heat the sample from ambient temperature to a point where complete degradation is observed (e.g., 300°C).
 - Heating Rate: A heating rate of 10°C/min is standard.[5]
 - Atmosphere: Purge with an inert gas like nitrogen.
- Data Analysis:
 - DSC: Identify the onset and peak temperatures of endothermic (melting, desolvation) and exothermic (crystallization) events.
 - TGA: Determine the percentage of weight loss and the corresponding temperature ranges. For a hemihydrate, a weight loss corresponding to 0.5 moles of water is expected.

Data Presentation:

Table 2: Thermal Analysis Data for Canagliflozin Hydrates

Polymorph Form	Technique	Observed Thermal Events	Reference
Hemihydrate (Form R1)	DSC	Endotherm at ~86°C	[4]
Hemihydrate	DSC	Endothermic peak at ~67.49°C, followed by a melting endotherm at 94.15°C	[6]
Monohydrate	DSC	Endotherm peak at ~62±2°C	[5]
Monohydrate	TGA	Weight loss of ~3% to 5% between 50°C and 150°C	[5]

Note: The theoretical water content for **canagliflozin hemihydrate** ($C_{24}H_{25}FO_5S \cdot 0.5H_2O$, MW ~453.53 g/mol) is approximately 1.99%. For the monohydrate (MW ~462.54 g/mol), it is approximately 3.9%.[5]

Vibrational Spectroscopy: FT-IR and Raman

Principle:

- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** Measures the absorption of infrared radiation by a sample, exciting molecular vibrations. It is sensitive to functional groups and changes in the chemical environment, including those caused by polymorphism.
- **Raman Spectroscopy:** Measures the inelastic scattering of monochromatic light. It provides information on molecular vibrations and is complementary to FT-IR, being particularly sensitive to non-polar bonds and crystal lattice vibrations.

Experimental Protocol (FT-IR - KBr Pellet Method):

- **Instrumentation:** A Fourier-Transform Infrared spectrometer.

- **Sample Preparation:** Mix approximately 1-2 mg of the canagliflozin sample with 100-200 mg of dry potassium bromide (KBr) powder. Grind the mixture thoroughly and press it into a transparent pellet using a hydraulic press.
- **Data Acquisition:**
 - **Scan Range:** Collect the spectrum over the mid-IR range, typically 4000 to 400 cm^{-1} .
 - **Resolution:** Set the spectral resolution to 4 cm^{-1} .
 - **Scans:** Co-add a sufficient number of scans (e.g., 16 or 32) to obtain a good signal-to-noise ratio.
- **Data Analysis:** Identify the positions (wavenumber, cm^{-1}) of characteristic absorption bands. Differences in peak positions, shapes, or the appearance of new peaks between samples can indicate different polymorphic forms.

Experimental Protocol (Raman Spectroscopy):

- **Instrumentation:** A Raman spectrometer with a laser excitation source (e.g., 785 nm).
- **Sample Preparation:** Place a small amount of the powder sample directly onto a microscope slide or into a vial.
- **Data Acquisition:**
 - **Laser Power:** Use an appropriate laser power to avoid sample degradation.
 - **Exposure Time & Accumulations:** Adjust the exposure time and number of accumulations to achieve a high-quality spectrum.
 - **Spectral Range:** Collect the spectrum over a relevant range (e.g., 200 to 1800 cm^{-1}) to observe lattice and intramolecular vibrations.
- **Data Analysis:** Identify the positions of characteristic Raman shifts. The low-frequency region ($<200 \text{ cm}^{-1}$) is often particularly sensitive to differences in crystal packing.

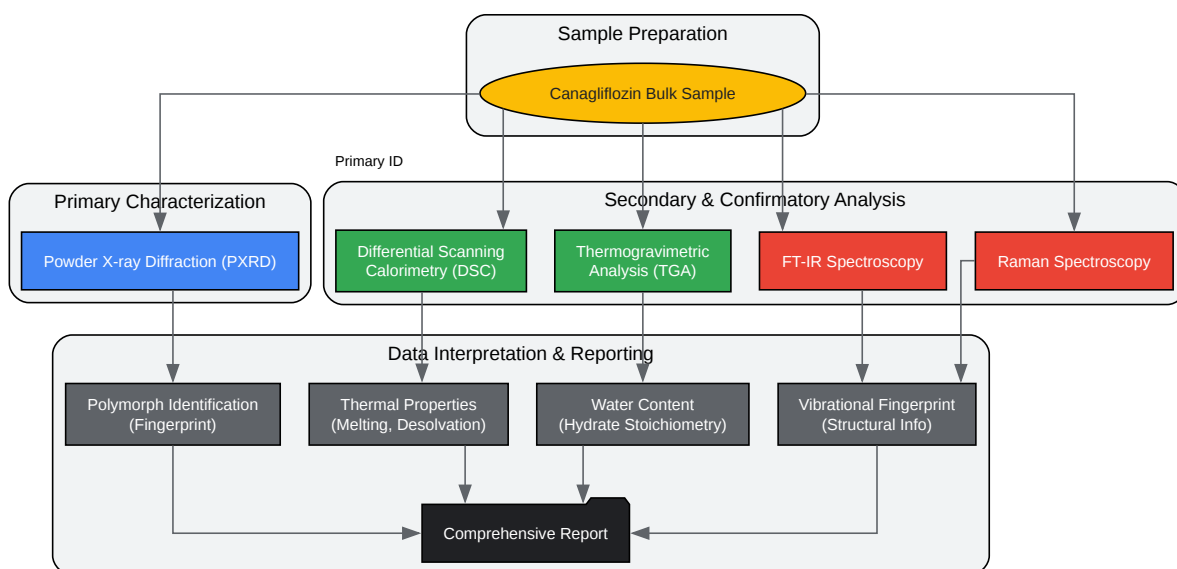
Data Presentation:

Table 3: Key FT-IR Vibrational Bands for Canagliflozin

Functional Group	Characteristic Wavenumber (cm ⁻¹)	Reference
O-H Stretching	3500 - 3000	[7]
C-F (Alkyl Halide)	~1230	[8]

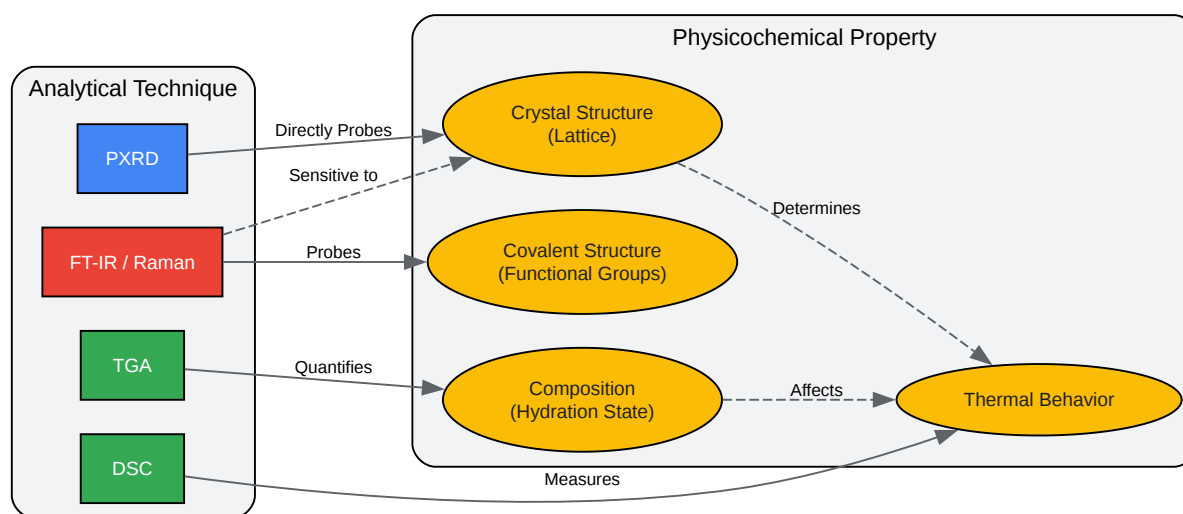
Note: Specific peak lists differentiating canagliflozin polymorphs via vibrational spectroscopy are less commonly published than PXRD data. The primary utility is in confirming the presence of key functional groups and comparing spectra directly to a known reference standard to detect polymorphic or chemical changes.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for polymorph characterization.



[Click to download full resolution via product page](#)

Caption: Relationships between properties and techniques.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Investigation of Solubility Behavior of Canagliflozin Hydrate Crystals Combining Crystallographic and Hirshfeld Surface Calculations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]

- [4. WO2016016774A1 - Crystalline forms of canagliflozin - Google Patents \[patents.google.com\]](#)
- [5. EP3148979B1 - Process for preparation of canagliflozin - Google Patents \[patents.google.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Fourier Transform Infrared Spectroscopic, Spectrofluorimetric Assays of Canagliflozin, and Stability-Indicating UV-Spectrophotometric Method for the Simultaneous Determination of Canagliflozin and Metformin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of Canagliflozin Hemihydrate Polymorphs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8070388/docs#application-note-comprehensive-characterization-of-canagliflozin-hemihydrate-polymorphs\]](https://www.benchchem.com/product/b8070388/docs#application-note-comprehensive-characterization-of-canagliflozin-hemihydrate-polymorphs)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check